

Personal protective equipment for handling 2-Bromo-1-iodo-4-methylbenzene

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 2-Bromo-1-iodo-4-methylbenzene

Cat. No.: B047834

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Essential Safety and Handling Guide for 2-Bromo-1-iodo-4-methylbenzene

This guide provides crucial safety and logistical information for the handling and disposal of **2-Bromo-1-iodo-4-methylbenzene** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by minimizing exposure and mitigating risks associated with this chemical.

Chemical Identifier:

- Name: **2-Bromo-1-iodo-4-methylbenzene**
- Synonyms: 2-Bromo-4-iodotoluene
- CAS Number: 26670-89-3[1][2]

Hazard Identification and GHS Classification

2-Bromo-1-iodo-4-methylbenzene is classified as a hazardous substance.[3] All personnel must be fully aware of its potential dangers before handling. The Globally Harmonized System (GHS) classifications are as follows:

Hazard Class	Hazard Statement	Signal Word	Pictogram
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	Warning	GHS07
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation	Warning	GHS07
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation	Warning	GHS07

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to prevent skin and eye contact, and respiratory irritation.

PPE Category	Specification	Rationale
Hand Protection	Nitrile or Neoprene gloves.	Provides protection against incidental splashes and contact with halogenated aromatic hydrocarbons.[4] Always check for tears or punctures before use.[4]
Eye Protection	Chemical splash goggles that meet EN166 or ANSI Z87.1 standards.	Protects against splashes that can cause serious eye irritation.[5][6] Safety glasses are not sufficient.[5]
Body Protection	Flame-resistant lab coat, fully buttoned.	Protects skin from potential splashes.
Respiratory Protection	Use in a well-ventilated area, such as a certified chemical fume hood.	Prevents inhalation of vapors that may cause respiratory irritation.[7]
Footwear	Closed-toe shoes.	Protects feet from spills.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of **2-Bromo-1-iodo-4-methylbenzene** from preparation to temporary storage.

1. Preparation:

- Ensure a chemical fume hood is operational and the sash is at the appropriate working height.
- Verify that an eyewash station and safety shower are accessible and unobstructed.[7]
- Assemble all necessary equipment and reagents within the fume hood to minimize movement of the hazardous material.
- Don the required PPE as specified in the table above.

2. Handling:

- Conduct all manipulations of **2-Bromo-1-iodo-4-methylbenzene** within the chemical fume hood to control vapor exposure.[\[7\]](#)
- Avoid direct contact with skin and eyes.
- In case of accidental contact, follow the first-aid measures outlined below.
- Keep containers tightly closed when not in use to prevent the release of vapors.[\[2\]](#)

3. Post-Handling and Cleanup:

- Decontaminate all surfaces that may have come into contact with the chemical using an appropriate solvent and then soap and water.
- Wipe down the work area within the fume hood.
- Properly dispose of all contaminated materials, including gloves and wipes, in the designated hazardous waste container.

First-Aid Measures

Immediate action is required in the event of exposure.

Exposure Route	First-Aid Procedure
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water.[2][7] Seek medical attention if skin irritation persists.[7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[2][7] Seek immediate medical attention.[7]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen.[2] Seek medical attention if respiratory symptoms persist.[7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[2] Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.[7]

Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- All solid waste contaminated with **2-Bromo-1-iodo-4-methylbenzene** (e.g., gloves, paper towels, empty containers) must be placed in a designated "Halogenated Organic Solid Waste" container.
- Liquid waste containing this chemical should be collected in a separate, clearly labeled "Halogenated Organic Liquid Waste" container.
- Do not mix with non-halogenated waste streams.

2. Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**2-Bromo-1-iodo-4-methylbenzene**," and the associated hazards (Irritant).

3. Storage:

- Store waste containers in a designated satellite accumulation area.
- Keep containers tightly closed and stored in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.^{[2][7]}

Experimental Workflow and Safety Diagram

The following diagram illustrates the key steps and safety precautions for handling **2-Bromo-1-iodo-4-methylbenzene**.

Caption: Workflow for safe handling of **2-Bromo-1-iodo-4-methylbenzene**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Bromo-1-iodo-4-methylbenzene]. BenchChem, [2025]. [Online PDF]. Available at:

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